

Essential Safety and Logistics for Handling 3-Quinuclidinone Hydrochloride

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Compound of Interest

Compound Name: 3-Quinuclidinone hydrochloride

Cat. No.: B049488

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **3-Quinuclidinone hydrochloride** (CAS No. 1193-65-3). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties:

Property	Value	Source
Appearance	Off-white powder	[1][2]
Molecular Formula	C ₇ H ₁₁ NO · HCl	[2]
Molecular Weight	161.63 g/mol	[2][3]
Melting Point	> 300 °C / 572 °F	[2]
Solubility	Soluble in water	[2]

Hazard Identification:

3-Quinuclidinone hydrochloride may cause irritation to the eyes, skin, respiratory system, and digestive tract.[1] The toxicological properties of this substance have not been fully investigated.[1] Exposure may lead to low blood pressure.[1]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **3-Quinuclidinone hydrochloride**.

Body Part	PPE Required	Specifications
Eyes/Face	Safety Goggles	Tight-sealing safety goggles are essential to protect from splashes. [2] [4]
Hands	Chemical-resistant gloves	Nitrile or other suitable chemical-resistant gloves should be worn. [4] [5] Gloves must be inspected before use and disposed of properly after handling the chemical. [3]
Body	Laboratory Coat	A standard laboratory coat should be worn to protect against skin exposure. [6]
Respiratory	Respirator (if necessary)	Use in a well-ventilated area. [1] If dust formation is likely or ventilation is inadequate, a NIOSH-approved respirator is necessary. [3] [4]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible and in good working order.[\[1\]](#)[\[2\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling larger quantities or when dust generation is possible.[\[1\]](#)

2. Weighing and Transferring:

- To minimize dust formation, handle **3-Quinuclidinone hydrochloride** carefully.[3]
- Use a spatula or other appropriate tool to transfer the solid.
- Weigh the chemical on a balance within the fume hood or in a designated weighing area with local exhaust ventilation.
- Close the container tightly after use.[1]

3. Dissolving:

- When dissolving the solid, add it slowly to the solvent to avoid splashing.
- If dissolving in water, be aware that the process may be exothermic.

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[1]
- Clean the work area to remove any residual chemical dust.
- Remove and properly dispose of contaminated gloves.[3]

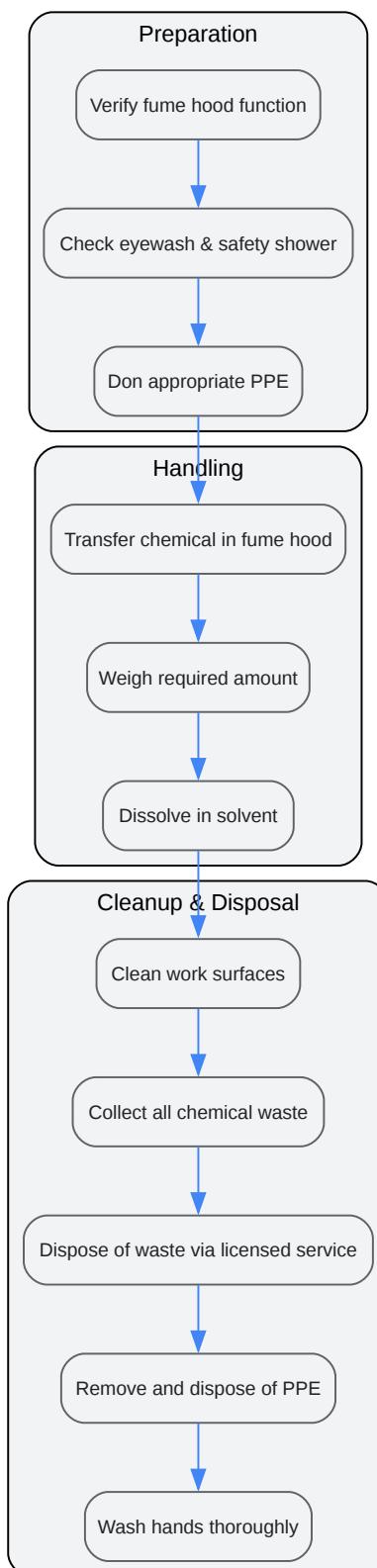
Emergency Procedures

Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention. [1]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]
Spill	Evacuate the area. Wear appropriate PPE. Carefully sweep up the spilled solid, avoiding dust generation, and place it into a suitable, closed container for disposal. [1] [3] Clean the spill area with soap and water. Ensure adequate ventilation. [1]

Disposal Plan

- Waste Collection: All waste containing **3-Quinuclidinone hydrochloride**, including contaminated PPE and spill cleanup materials, should be collected in a clearly labeled, sealed container.
- Disposal Method: Disposal of this chemical waste must be handled by a licensed professional waste disposal service.[\[3\]](#) The material may be incinerated in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[3\]](#)

Handling Workflow Diagram



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Caption: Workflow for safely handling **3-Quinuclidinone hydrochloride**.

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